

Application Note: Mass Spectrometry

Characterization of Gliocladic Acid

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Compound of Interest

Compound Name: Gliocladic acid

Cat. No.: B1265335

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Gliocladic acid is a p-menthane monoterpene natural product produced by fungi such as *Rhinocladiella similis* and *Trichoderma virens*.^[1] Its chemical formula is C₁₄H₂₂O₄ with a monoisotopic mass of 254.1518 g/mol.^[1] As a secondary metabolite, the precise characterization of **Gliocladic acid** is crucial for understanding its biological activity, mechanism of action, and potential therapeutic applications. High-resolution mass spectrometry coupled with liquid chromatography (LC-MS) offers a sensitive and specific method for the identification and quantification of **Gliocladic acid** in complex fungal extracts. This application note provides a detailed protocol for the characterization of **Gliocladic acid** using LC-MS/MS, including sample preparation, instrumental analysis, and interpretation of fragmentation data.

Experimental Protocols

Sample Preparation: Extraction of Gliocladic Acid from Fungal Culture

This protocol is designed for the extraction of secondary metabolites, including **Gliocladic acid**, from a fungal culture.

Materials:

- Fungal culture broth
- Ethyl acetate (HPLC grade)
- Anhydrous sodium sulfate
- Rotary evaporator
- Centrifuge and centrifuge tubes (50 mL)
- Methanol (HPLC grade)
- Syringe filters (0.22 μ m, PTFE)

Procedure:

- Centrifuge the fungal culture broth at 4000 rpm for 15 minutes to separate the mycelium from the supernatant.
- Decant the supernatant into a separatory funnel.
- Perform a liquid-liquid extraction by adding an equal volume of ethyl acetate to the supernatant. Shake vigorously for 2 minutes and allow the layers to separate.
- Collect the organic (upper) layer. Repeat the extraction process two more times to ensure complete recovery of the metabolites.
- Pool the organic extracts and dry over anhydrous sodium sulfate.
- Filter the extract to remove the sodium sulfate.
- Evaporate the solvent using a rotary evaporator at 40°C until a dry residue is obtained.
- Reconstitute the dried extract in a known volume of methanol (e.g., 1 mL) for LC-MS analysis.
- Filter the reconstituted sample through a 0.22 μ m syringe filter into an HPLC vial.

Liquid Chromatography-Mass Spectrometry (LC-MS/MS) Analysis

Instrumentation:

- HPLC System: Agilent 1200 Series or equivalent
- Mass Spectrometer: Agilent 6210 Time-of-Flight (TOF) MS, or a Q-TOF/Orbitrap instrument capable of MS/MS.
- Column: ZORBAX Eclipse XDB-C18 column (100 x 2.1 mm, 1.8 μ m) or equivalent.

LC Method:

- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient:
 - 0-2 min: 10% B
 - 2-15 min: 10-95% B
 - 15-18 min: 95% B
 - 18-18.1 min: 95-10% B
 - 18.1-22 min: 10% B (re-equilibration)
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μ L
- Column Temperature: 40°C

MS Method:

- Ionization Mode: Electrospray Ionization (ESI), positive and negative modes

- Scan Range: m/z 100-1000
- Gas Temperature: 325°C
- Gas Flow: 8 L/min
- Nebulizer Pressure: 35 psig
- Capillary Voltage: 3500 V
- Fragmentor Voltage: 175 V
- MS/MS Analysis: Targeted MS/MS of the precursor ion for **Gliocladic acid** ($[M+H]^+$ at m/z 255.1591 and $[M-H]^-$ at m/z 253.1445).
- Collision Energy: Ramped collision energy (e.g., 10-40 eV) to obtain a rich fragmentation spectrum.

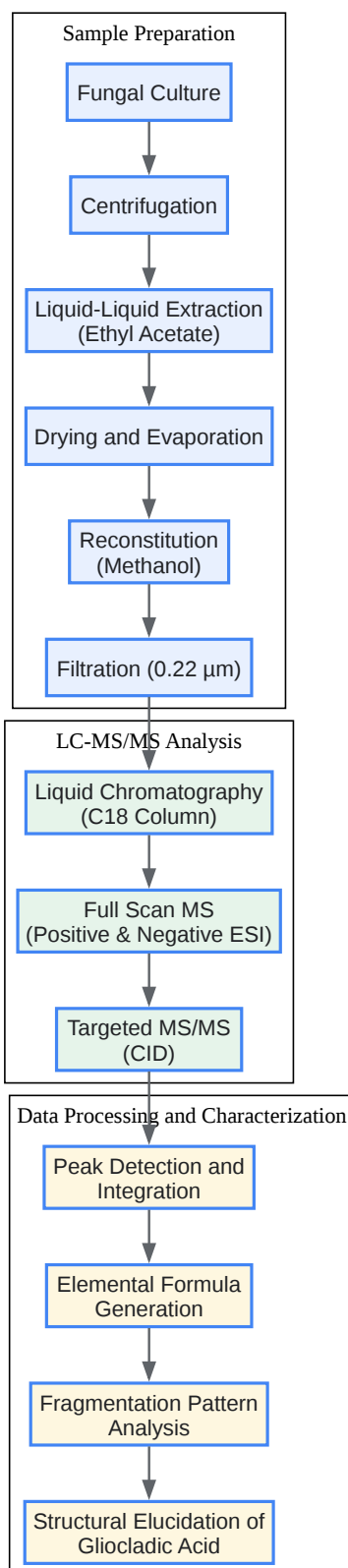
Data Presentation: Predicted Mass Spectral Data for Gliocladic Acid

The following table summarizes the predicted m/z values for the precursor and major product ions of **Gliocladic acid** in both positive and negative ion modes. These predictions are based on the structure of **Gliocladic acid** and common fragmentation pathways of carboxylic acids and cyclic alcohols.

Ion Mode	Precursor Ion (m/z)	Proposed Fragment Ion (m/z)	Neutral Loss (Da)	Proposed Structure of Fragment
Positive	255.1591 ([M+H] ⁺)	237.1485	18.0106 (H ₂ O)	[M+H-H ₂ O] ⁺ : Loss of a hydroxyl group as water.
	219.1379	36.0211 (2xH ₂ O)		[M+H-2H ₂ O] ⁺ : Subsequent loss of the second hydroxyl group as water.
	193.1591	62.0000 (C ₂ H ₂ O ₂)		Retro-Diels-Alder reaction fragment.
	151.1121	104.0470 (C ₆ H ₈ O)		Cleavage of the cyclohexene ring.
Negative	253.1445 ([M-H] ⁻)	209.1547	43.9898 (CO ₂)	[M-H-CO ₂] ⁻ : Decarboxylation of the carboxylic acid.
	191.1441	62.0004 (H ₂ O+CO ₂)		[M-H-H ₂ O-CO ₂] ⁻ : Subsequent loss of water after decarboxylation.
	165.1281	88.0164 (C ₂ H ₄ O ₃)		Cleavage of the propenoic acid side chain.

Mandatory Visualizations

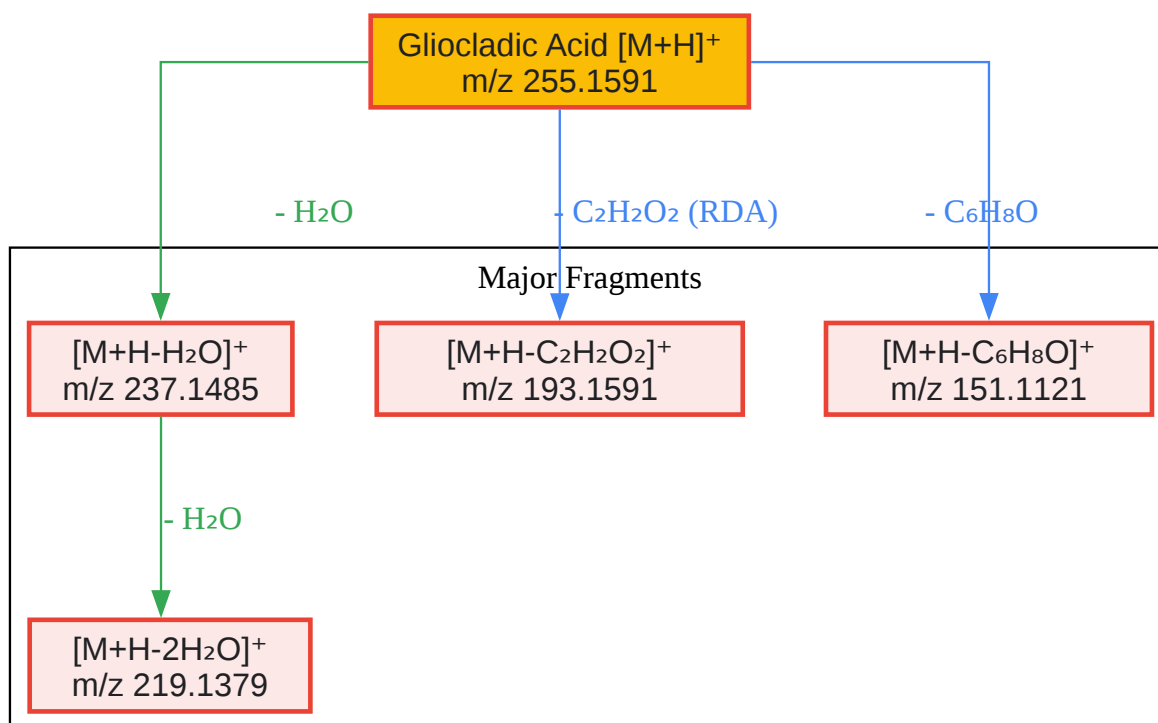
Experimental Workflow



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Caption: Workflow for **Gliocladic Acid** Characterization.

Proposed Fragmentation Pathway of Gliocladic Acid (Positive Ion Mode)



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Caption: Positive Ion Fragmentation of **Gliocladic Acid**.

Conclusion

The methods described in this application note provide a robust framework for the unequivocal identification and structural characterization of **Gliocladic acid** from fungal extracts. The combination of high-resolution mass spectrometry and tandem mass spectrometry allows for accurate mass measurement and detailed fragmentation analysis, which are essential for distinguishing **Gliocladic acid** from other co-eluting metabolites. This protocol can be adapted for the analysis of other fungal secondary metabolites and is a valuable tool for natural product discovery and drug development.

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References

- 1. Gliocladic Acid | C₁₄H₂₂O₄ | CID 26495249 - PubChem [pubchem.ncbi.nlm.nih.gov]
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